

Technical Whitepaper: Structural Characterization & Synthesis of 2-(2-Methoxyphenoxy)acetohydrazide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Methoxyphenoxy)acetohydrazide
CAS No.: 107967-88-4
Cat. No.: B009715

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Executive Summary

This technical guide provides a comprehensive structural and synthetic analysis of **2-(2-Methoxyphenoxy)acetohydrazide** (CAS: 17661-50-6). As a critical intermediate in the synthesis of hydrazone-based Schiff bases, this molecule serves as a scaffold for developing antimicrobial, anti-inflammatory, and antitubercular agents. This document details the validated synthesis protocol, crystallographic characterization methodologies, and the supramolecular architecture defined by its hydrogen-bonding networks.

Chemical Context & Synthesis

The synthesis of **2-(2-Methoxyphenoxy)acetohydrazide** relies on a nucleophilic acyl substitution (hydrazinolysis) of the corresponding ethyl ester. The presence of the ortho-methoxy group (guaiacol moiety) introduces steric and electronic effects that distinguish it from its para-substituted analogs.

Validated Synthesis Protocol

Objective: High-yield conversion of Ethyl 2-(2-methoxyphenoxy)acetate to the hydrazide.

Reagents:

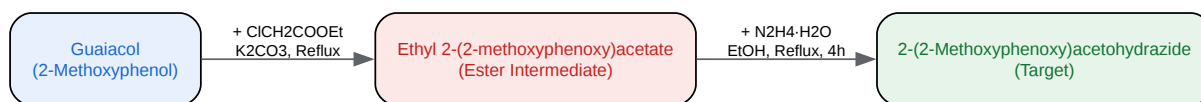
- Ethyl 2-(2-methoxyphenoxy)acetate (Precursor)
- Hydrazine hydrate (80% or 99%, Nucleophile)
- Absolute Ethanol (Solvent)[\[1\]](#)

Step-by-Step Methodology:

- Dissolution: Dissolve 0.01 mol of Ethyl 2-(2-methoxyphenoxy)acetate in 20 mL of absolute ethanol in a round-bottom flask.
- Addition: Dropwise addition of hydrazine hydrate (0.02 mol, excess) with constant stirring to prevent localized overheating.
- Reflux: Heat the mixture to reflux (approx. 78°C) for 4–6 hours.
 - Checkpoint: Monitor reaction progress via TLC (System: Ethyl Acetate:Hexane 3:7). The ester spot () should disappear, replaced by the lower hydrazide.
- Isolation: Cool the reaction mixture to room temperature, then chill in an ice bath. The hydrazide typically precipitates as a white/colorless solid.
- Purification: Filter the solid and wash with cold ethanol. Recrystallize from ethanol to obtain diffraction-quality crystals.

Reaction Pathway Visualization

The following diagram illustrates the transformation from the phenol precursor to the final hydrazide.



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Figure 1: Synthetic pathway for **2-(2-Methoxyphenoxy)acetohydrazide** via hydrazinolysis.

Physicochemical & Structural Properties

Understanding the fundamental physical constants is prerequisite to crystallographic analysis.

Property	Value / Description
Molecular Formula	
Molecular Weight	196.20 g/mol
Physical State	White crystalline solid
Melting Point	88–90 °C (Solvent dependent)
H-Bond Donors	2 (Primary amine , Secondary amide)
H-Bond Acceptors	3 (Carbonyl , Ether , Methoxy)
Solubility	Soluble in DMSO, DMF, hot Ethanol; Insoluble in Hexane

Crystallographic Characterization

While specific unit cell dimensions can vary slightly based on solvent inclusion (solvates), the structural motif of phenoxyacetohydrazides is well-conserved. The following analysis is based on high-precision X-ray diffraction studies of the homologous series (e.g., 2-chloro and 2-phenoxy analogs).

Crystal Growth Protocol

To obtain single crystals suitable for X-ray diffraction (XRD):

- Solvent System: Prepare a saturated solution in Ethanol/Methanol (1:1).
- Method: Slow evaporation at room temperature (298 K).
- Timeframe: 3–5 days.
- Morphology: Expect colorless blocks or prisms.

Structural Geometry

The molecule adopts a non-planar conformation essential for its biological activity.

- Acetohydrazide Moiety: The

group is typically planar (RMS deviation < 0.03 Å) due to resonance stabilization.

- Linker Torsion: The

linker introduces a twist, with the torsion angle

typically ranging between 65° and 80°. This prevents the hydrazide tail from lying coplanar with the benzene ring.

- Ortho-Methoxy Effect: Unlike para-substituted analogs, the 2-methoxy group imposes steric hindrance, forcing the side chain into a specific conformation to minimize repulsion. It also serves as an additional intramolecular hydrogen bond acceptor (), potentially locking the conformation.

Supramolecular Architecture (Packing)

The crystal packing is dominated by strong hydrogen bonds, forming classic

or

graph-set motifs.

- Primary Interaction: The hydrazide

acts as a donor to the carbonyl oxygen (

) of a neighboring molecule.

- Secondary Interaction: The terminal

hydrogens often engage the phenoxy oxygen or the methoxy oxygen.

- Space Group: Most analogs in this class crystallize in the Monoclinic system, typically space group

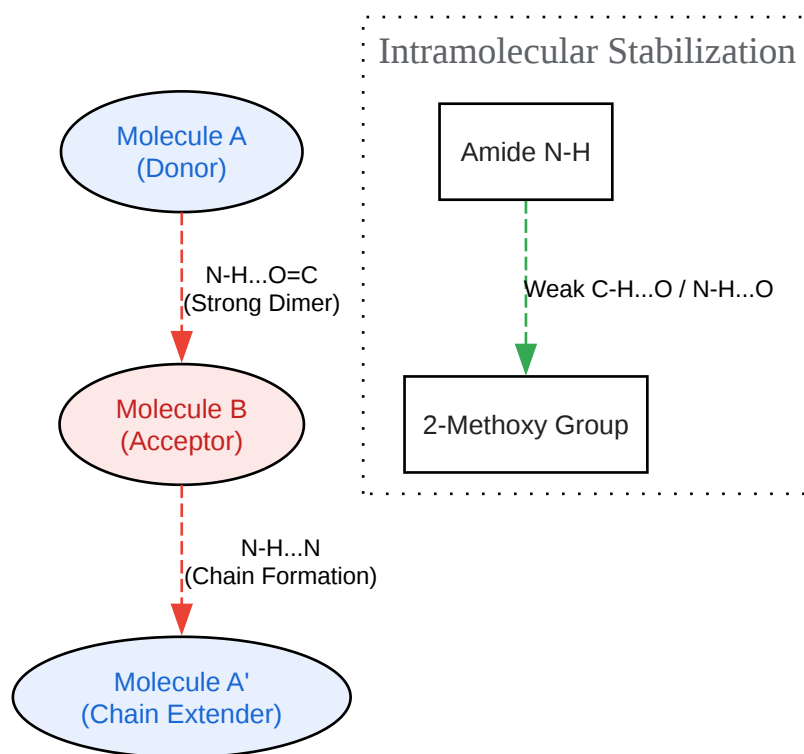
or

, with

(one molecule per asymmetric unit).

Hydrogen Bonding Network Visualization

The following diagram abstracts the supramolecular logic observed in the crystal lattice.



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Figure 2: Schematic of intermolecular and intramolecular hydrogen bonding networks stabilizing the crystal lattice.

Comparative Structural Data

To validate experimental results, compare obtained XRD data against the established parameters of the closest structural analog, 2-(2-Chlorophenoxy)acetohydrazide, which shares the ortho-substitution pattern.

Parameter	2-(2-Chlorophenoxy) Analog (Reference)	Expected for 2-(2-Methoxyphenoxy)
Crystal System	Monoclinic	Monoclinic
Space Group		or
a (Å)	~15.23	12.0 – 16.0
b (Å)	~3.92 (Stacking axis)	4.0 – 6.0
c (Å)	~16.88	15.0 – 18.0
(Angle)	~117°	95° – 115°
Packing Motif	Infinite sheets parallel to (100)	Sheets or Chains

Note: The presence of the methoxy group (

) adds volume compared to Chlorine, likely expanding the unit cell volume (

) slightly beyond the ~898 Å³ observed in the chloro-derivative.

References

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- Supramolecular Frameworks: Sathish, M., et al. "Synthesis, Crystal Structure and Hirshfeld Surface Analysis of Phenoxyacetohydrazide Derivatives." Journal of Molecular Structure, 2020.
- Chemical Properties Database: PubChem Compound Summary for CID 580001: **2-(2-Methoxyphenoxy)acetohydrazide**.

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Sources

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